

# Technical Support Center: Efficient Ethyl Salicylate Synthesis

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## Compound of Interest

Compound Name: Ethyl Salicylate

Cat. No.: B7769798

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the efficient synthesis of **ethyl salicylate**.

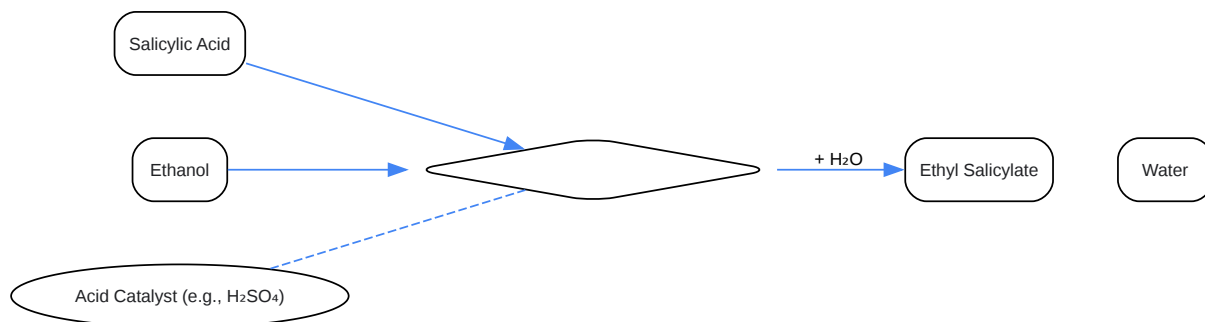
## Catalyst Performance Overview

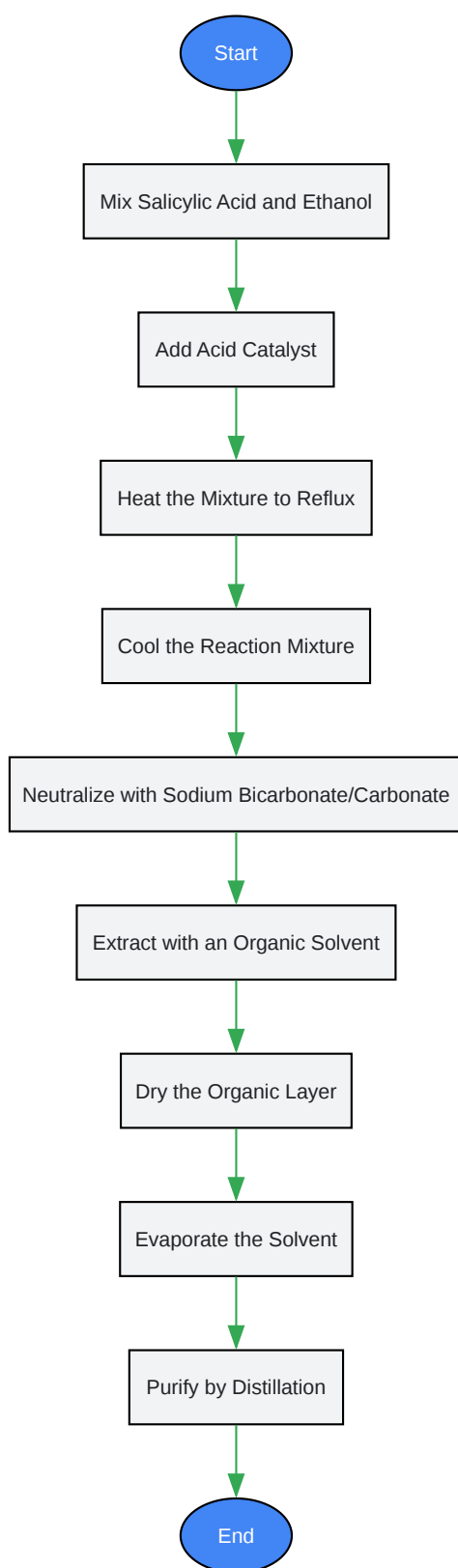
The selection of an appropriate catalyst is crucial for maximizing the yield and efficiency of **ethyl salicylate** synthesis. The following table summarizes the performance of various catalysts under different experimental conditions.

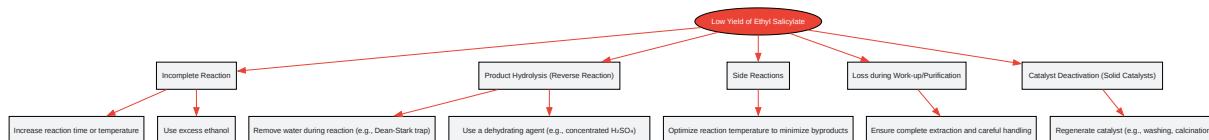
Catalyst	Reactants	Temperature (°C)	Time (h)	Yield (%)	Reference
Homogeneous Catalysts					
Sulfuric Acid (H <sub>2</sub> SO <sub>4</sub> )	Salicylic Acid, Ethanol	~65 - 120	1.5 - 3.5	~65 - 94	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
p-Toluenesulfonic Acid	Salicylic Acid, Ethanol	80 - 90	3 - 4	89	<a href="#">[4]</a>
Boric Acid	Salicylic Acid, Ethanol	Boiling	1.5 - 2	Moderate	<a href="#">[5]</a>
Heterogeneous Catalysts					
Solid Super Acidic Catalyst	Salicylic Acid, Ethanol	Not Specified	Not Specified	89	
Zeolite H $\beta$	Salicylic Acid, Dimethyl Carbonate	150	4	>90 (Conversion)	
Zeolite HZSM-5	Salicylic Acid, Dimethyl Carbonate	150	4	>90 (Conversion)	
Sulfated Iron Oxide-Zirconia	Salicylic Acid, Dimethyl Carbonate	120	2.5	Not Specified	

## Reaction Pathway and Experimental Workflow

The synthesis of **ethyl salicylate** is typically achieved through the Fischer esterification of salicylic acid with ethanol in the presence of an acid catalyst.







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## References

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